

An In-depth Technical Guide to Commercially Available 4-Bromo-5-chloroisoquinoline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-5-chloroisoquinoline

Cat. No.: B567290

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential technical information for sourcing **4-Bromo-5-chloroisoquinoline** (CAS No. 1256787-17-3), a key heterocyclic building block for research and development in medicinal chemistry and materials science. Below, you will find a summary of commercial suppliers, a representative experimental protocol for the synthesis of a related compound, and logical workflows to aid in the procurement and synthesis processes.

Commercial Availability

4-Bromo-5-chloroisoquinoline is a specialized chemical intermediate available from a select number of suppliers. The primary identifier for this compound is its CAS number: 1256787-17-3. When sourcing, it is crucial to use this number to ensure the correct isomer is being procured.

The following table summarizes the currently available commercial sources for **4-Bromo-5-chloroisoquinoline**. Pricing and availability are subject to change and should be confirmed directly with the supplier.

| Supplier | CAS Number | MDL Number | Molecular Formula | Molecular Weight | Available Quantities & Pricing |
|-------------------|--------------|--------------|-------------------------------------|------------------|--|
| Apollo Scientific | 1256787-17-3 | MFCD11044700 | C ₉ H ₅ BrClN | 242.50 | 100mg (£74.00), 250mg (£92.00), 1g (£233.00), 5g (£1,163.00) |
| BLD Pharm | 1256787-17-3 | MFCD18260470 | C ₉ H ₅ BrClN | 242.50 | Contact for details [1] |
| Sunway Pharm Ltd | 1256787-17-3 | - | C ₉ H ₅ BrClN | 242.50 | Contact for details [2] |
| Fluorochem UK | 1256787-17-3 | - | C ₉ H ₅ BrClN | 242.50 | Contact for details |

Experimental Protocols

Detailed synthesis protocols for **4-Bromo-5-chloroisoquinoline** are not readily available in public literature. However, the Sandmeyer reaction is a fundamental and widely used method for the introduction of a chloro group onto an aromatic ring, starting from a primary amine. The following protocol for the synthesis of 5-chloroisoquinoline from 5-aminoisoquinoline illustrates a key transformation that could be adapted in a multi-step synthesis of the target compound.[\[3\]](#)

Representative Synthesis: 5-Chloroisoquinoline via Sandmeyer Reaction[\[3\]](#)

This two-stage reaction involves the diazotization of 5-aminoisoquinoline followed by a copper(I) chloride-catalyzed displacement.

Stage 1: Diazotization of 5-Aminoisoquinoline

- In a 250 mL three-necked round-bottom flask equipped with a magnetic stirrer and thermometer, suspend 5.0 g of 5-aminoisoquinoline in 50 mL of deionized water.
- Cool the suspension to 0-5 °C using an ice-salt bath.

- Slowly add 15 mL of concentrated hydrochloric acid while maintaining the temperature below 5 °C. Stir for an additional 15 minutes.
- In a separate beaker, dissolve 2.5 g of sodium nitrite in 10 mL of deionized water and cool the solution in an ice bath.
- Add the cold sodium nitrite solution dropwise to the 5-aminoisoquinoline hydrochloride suspension over 30 minutes, keeping the reaction temperature between 0 °C and 5 °C.
- After the addition is complete, stir the mixture for an additional 30 minutes at 0-5 °C to ensure the complete formation of the diazonium salt solution.

Stage 2: Sandmeyer Reaction

- In a 500 mL beaker, dissolve 5.0 g of copper(I) chloride in 25 mL of concentrated hydrochloric acid with gentle warming, then cool the solution to 0-5 °C.
- Slowly add the previously prepared cold diazonium salt solution to the copper(I) chloride solution. Vigorous evolution of nitrogen gas will occur.
- Once the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2 hours.
- Heat the mixture to 60 °C for 30 minutes to ensure the complete decomposition of any remaining diazonium salt.

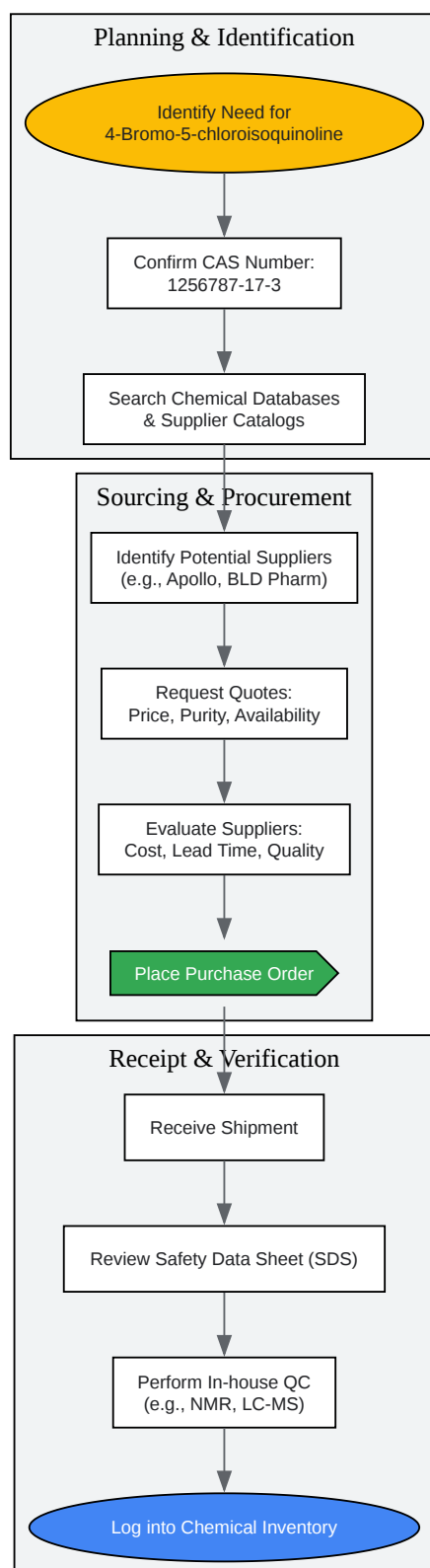
Work-up and Purification

- Cool the reaction mixture and neutralize it to a pH of 8-9 by slowly adding a 20% aqueous sodium hydroxide solution.
- Transfer the mixture to a separatory funnel and extract the product with dichloromethane (3 x 50 mL).
- Combine the organic layers, wash with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude 5-chloroisoquinoline.

- The crude product can be further purified by column chromatography or recrystallization.

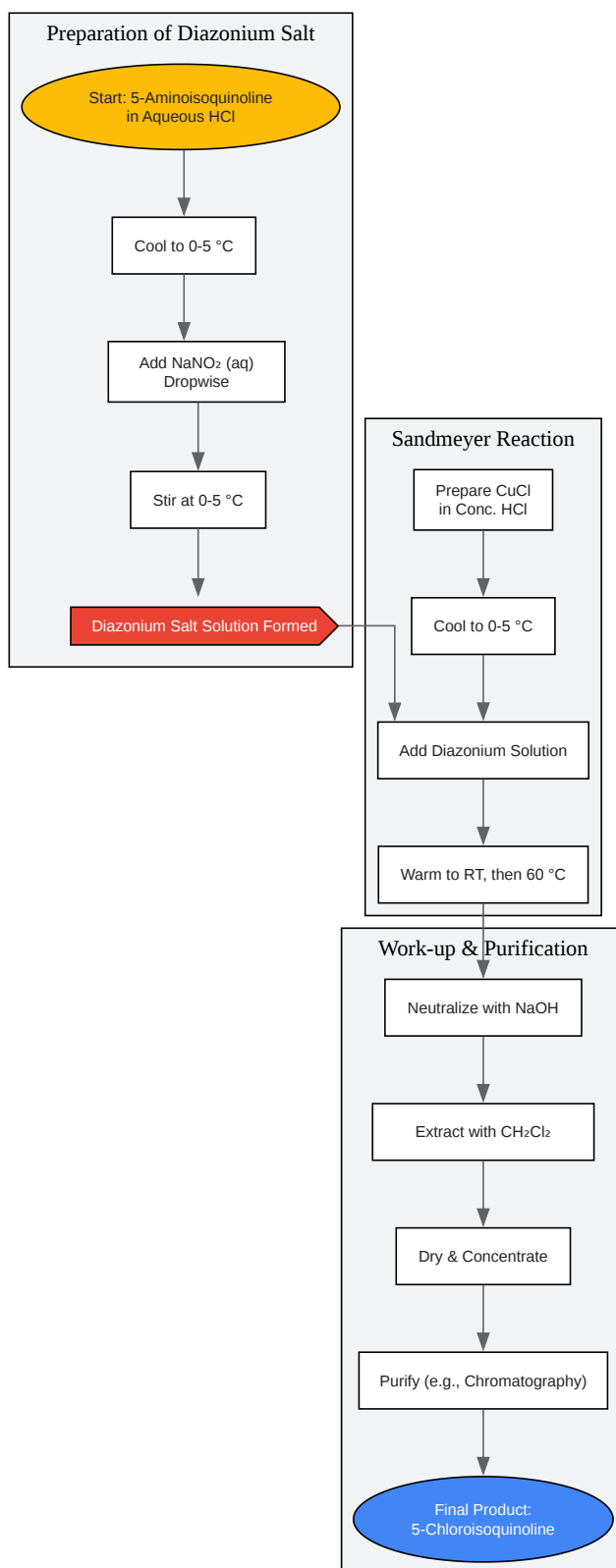
Visualized Workflows

The following diagrams illustrate key logical processes for researchers working with specialized chemicals.



[Click to download full resolution via product page](#)

Caption: A typical workflow for sourcing a specialized research chemical.



[Click to download full resolution via product page](#)

Caption: Logical steps of the Sandmeyer reaction for synthesizing a chloro-isoquinoline.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1256787-17-3|4-Bromo-5-chloroisoquinoline|BLD Pharm [bldpharm.com]
- 2. 4-Bromo-5-chloroisoquinoline - CAS:1256787-17-3 - Sunway Pharm Ltd [3wpharm.com]
- 3. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Commercially Available 4-Bromo-5-chloroisoquinoline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b567290#commercially-available-4-bromo-5-chloroisoquinoline-suppliers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

